

(2-Amino-5-hydroxyphenyl)(phenyl)methanone

chemical properties and structure

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Compound of Interest

Compound Name: (2-Amino-5-hydroxyphenyl)
(phenyl)methanone

Cat. No.: B097654

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In-Depth Technical Guide: (2-Amino-5-hydroxyphenyl)(phenyl)methanone

Disclaimer: This document provides a summary of available information on **(2-Amino-5-hydroxyphenyl)(phenyl)methanone**. It is important to note that experimental data for several key physicochemical properties, including melting point, boiling point, and solubility, as well as spectroscopic data (NMR, IR, and Mass Spectrometry), are not readily available in the public domain. The information provided herein is based on available chemical supplier data and published synthesis routes for this and structurally related compounds.

Chemical Identity and Structure

(2-Amino-5-hydroxyphenyl)(phenyl)methanone, also known as 2-Amino-5-hydroxybenzophenone, is an aromatic ketone containing both an amino and a hydroxyl functional group.

Table 1: Chemical Identifiers

Identifier	Value
IUPAC Name	(2-Amino-5-hydroxyphenyl)(phenyl)methanone
CAS Number	17562-32-2[1][2][3]
Molecular Formula	C ₁₃ H ₁₁ NO ₂ [1]
Molecular Weight	213.23 g/mol [1]
Canonical SMILES	<chem>C1=CC=C(C=C1)C(=O)C2=C(C=C(C=C2)O)N</chem>
InChI Key	Information not available

Physicochemical Properties

Detailed experimental physicochemical data for **(2-Amino-5-hydroxyphenyl)(phenyl)methanone** is limited. For comparative purposes, properties of structurally similar compounds are presented where available.

Table 2: Physical and Chemical Properties

Property	Value	Notes
Melting Point	Data not available	The related compound (2-Amino-5-chlorophenyl)(phenyl)methanone has a melting point of 96-100 °C.
Boiling Point	Data not available	The related compound (2-Amino-5-chlorophenyl)(phenyl)methanone has a boiling point of 207 °C.
Solubility	Data not available	Expected to be soluble in organic solvents like ethanol, methanol, and DMSO.
pKa	Data not available	The presence of both an acidic phenol and a basic amine suggests amphoteric character.
Appearance	Information not available	Many aminobenzophenones are yellow crystalline solids.

Spectroscopic Data

No specific experimental spectroscopic data (¹H NMR, ¹³C NMR, IR, Mass Spectrometry) for **(2-Amino-5-hydroxyphenyl)(phenyl)methanone** has been identified in the available literature. Characterization of this compound would require experimental analysis.

Experimental Protocols

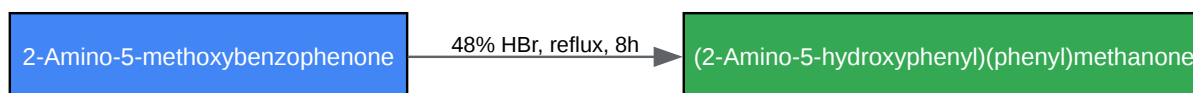
Synthesis

A documented method for the synthesis of **(2-Amino-5-hydroxyphenyl)(phenyl)methanone** is the demethylation of 2-amino-5-methoxybenzophenone.^{[2][4]}

Protocol: Demethylation of 2-amino-5-methoxybenzophenone

- Reactants:

- 2-amino-5-methoxybenzophenone
- 48% Hydrobromic acid
- Procedure:
 - Combine 2-amino-5-methoxybenzophenone with an excess of 48% hydrobromic acid.
 - Heat the mixture to boiling and maintain reflux for 8 hours.
 - After the reaction is complete, cool the mixture and neutralize it carefully to precipitate the product.
 - Isolate the solid product by filtration.
 - Wash the product with water to remove any remaining salts.
 - Dry the purified **(2-Amino-5-hydroxyphenyl)(phenyl)methanone**.
- Yield: 85%^[2]^[4]

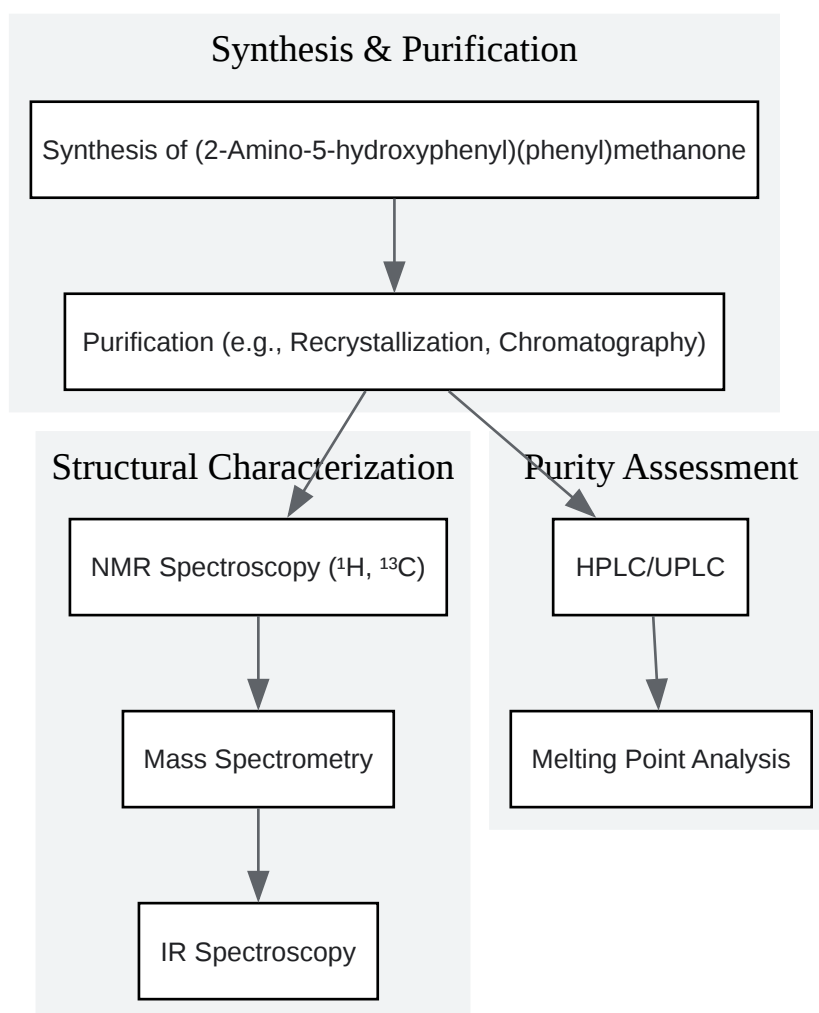


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Caption: Synthesis of **(2-Amino-5-hydroxyphenyl)(phenyl)methanone**.

Analytical Workflow

A general workflow for the analysis and characterization of the synthesized **(2-Amino-5-hydroxyphenyl)(phenyl)methanone** would involve the following steps.



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Caption: General analytical workflow for compound characterization.

Safety and Handling

A specific Safety Data Sheet (SDS) for **(2-Amino-5-hydroxyphenyl)(phenyl)methanone** is not readily available. However, based on the safety information for structurally similar compounds such as (2-amino-5-chlorophenyl)phenyl-methanone, the following general precautions should be observed:

- Hazard Statements: May cause skin irritation, serious eye irritation, and respiratory irritation.
- Precautionary Statements:

- Wear protective gloves, protective clothing, eye protection, and face protection.
- Wash hands thoroughly after handling.
- Avoid breathing dust, fumes, gas, mist, vapors, or spray.
- Use only in a well-ventilated area.
- In case of contact with eyes, rinse cautiously with water for several minutes. Remove contact lenses if present and easy to do. Continue rinsing.
- If on skin, wash with plenty of soap and water.

It is imperative to consult a comprehensive and compound-specific Safety Data Sheet before handling this chemical.

Potential Applications

Derivatives of 2-aminobenzophenone are important intermediates in the synthesis of various pharmaceuticals and heterocyclic compounds. For instance, they are precursors for the synthesis of benzodiazepines, quinolines, and acridones. The specific applications of **(2-Amino-5-hydroxyphenyl)(phenyl)methanone** would need to be determined through further research.

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